

Synthesis Protocol for Poly(butylene succinate-co-ethylene succinate)

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Compound of Interest

Compound Name: Ethylene glycol butane-1,4-diol

Cat. No.: B8431963

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Application Note & Protocol

Audience: Researchers, scientists, and drug development professionals.

Introduction

Poly(butylene succinate-co-ethylene succinate) (PBES) is a biodegradable aliphatic copolyester that has garnered significant interest for various applications, including in the biomedical and pharmaceutical fields, owing to its tunable thermal and mechanical properties and biocompatibility. The properties of PBES can be tailored by adjusting the molar ratio of the butylene succinate (BS) and ethylene succinate (ES) monomer units. This document provides a detailed protocol for the synthesis of PBES via a two-step melt polycondensation method.

Data Presentation

The following table summarizes the influence of the monomer feed ratio on the molecular weight and thermal properties of the resulting PBES copolymers.

Sample ID	Monomer Feed Ratio (BS:ES)	Mn (g/mol)	Mw (g/mol)	PDI (Mw/Mn)	Tg (°C)	Tm (°C)
PBS	100:0	45,000	98,000	2.18	-32.0	114.0
PBES90	90:10	43,500	94,200	2.17	-30.5	105.2
PBES80	80:20	42,800	91,500	2.14	-28.9	98.6
PBES70	70:30	41,000	88,300	2.15	-27.1	92.4
PBES60	60:40	40,200	85,900	2.14	-25.5	85.7
PBES50	50:50	39,500	83,100	2.10	-23.8	78.9
PES	0:100	35,000	75,000	2.14	-10.0	102.0

Note: This data is representative and may vary based on specific reaction conditions and purification methods.

Experimental Protocols

Materials

- Succinic acid (SA)
- 1,4-Butanediol (BDO)
- Ethylene glycol (EG)
- Tetrabutyl titanate (TBT) or Titanium tetraisopropoxide (TTIP) (catalyst)
- Antioxidant (e.g., Irganox 1010)
- Nitrogen gas (high purity)
- Chloroform
- Methanol

Equipment

- Three-neck round-bottom flask
- Mechanical stirrer
- Distillation column and condenser
- Vacuum pump
- Heating mantle with temperature controller
- Nitrogen inlet

Synthesis Procedure: Two-Step Melt Polycondensation

This protocol describes the synthesis of PBES with varying monomer ratios. The following procedure is for the synthesis of PBES80 (80:20 BS:ES ratio) and can be adapted for other compositions by adjusting the initial amounts of BDO and EG.

Step 1: Esterification

- Into a clean and dry three-neck round-bottom flask equipped with a mechanical stirrer, nitrogen inlet, and a distillation outlet, add succinic acid (1.0 mol), 1,4-butanediol (0.8 mol), and ethylene glycol (0.2 mol). The diol components are added in a slight excess (typically 10-20 mol%) to compensate for losses during distillation.
- Add the catalyst, tetrabutyl titanate (TBT), at a concentration of approximately 0.1% by weight of the total monomers.
- Add a small amount of antioxidant (e.g., 0.1 wt%).
- Purge the reactor with high-purity nitrogen gas for at least 15 minutes to remove any oxygen. Maintain a slow, continuous nitrogen flow throughout this step.
- Begin stirring the mixture and gradually heat the reactor to 180-200°C.

- Maintain this temperature for 2-4 hours. During this period, water will be produced as a byproduct of the esterification reaction and will be collected in the distillation receiver. The reaction is considered complete when the theoretical amount of water has been collected and the reaction mixture becomes clear.

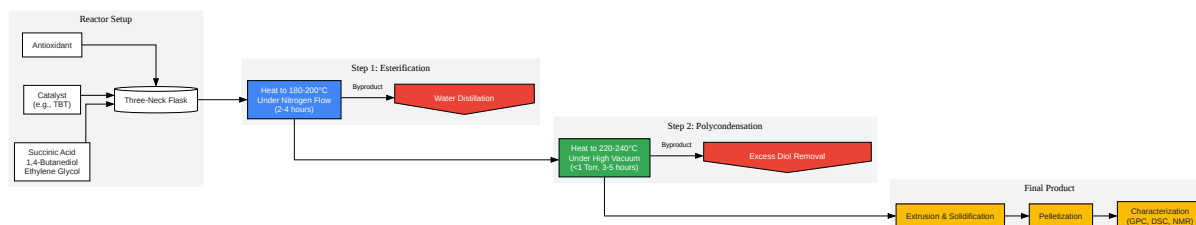
Step 2: Polycondensation

- After the esterification step is complete, gradually increase the temperature to 220-240°C.
- Slowly reduce the pressure inside the reactor to below 1 Torr using a vacuum pump.
- Continue the reaction under these conditions for 3-5 hours. During this stage, the excess diols are removed, and the molecular weight of the polymer increases. The viscosity of the reaction mixture will increase significantly.
- Once the desired viscosity is achieved (indicating high molecular weight), stop the reaction by discontinuing the heating and breaking the vacuum with nitrogen gas.
- Extrude the molten polymer from the reactor into a water bath to solidify.
- The solidified polymer can be pelletized for further processing and characterization.

Purification (Optional)

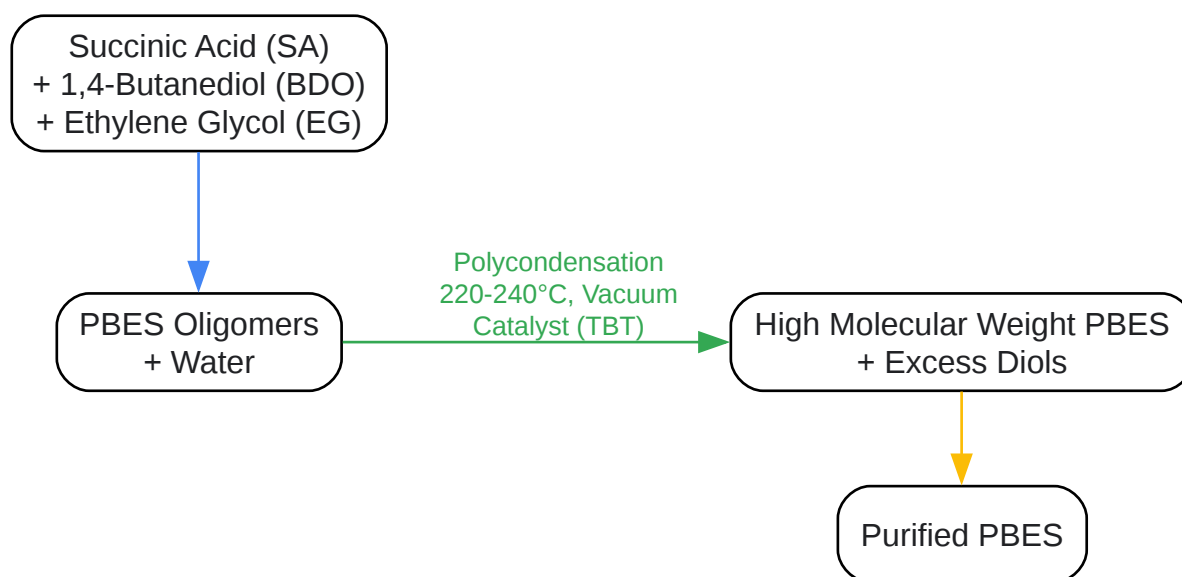
For applications requiring high purity, the synthesized PBES can be purified by dissolving it in chloroform and precipitating it in cold methanol. The precipitate is then filtered and dried in a vacuum oven at 40-50°C until a constant weight is achieved.

Visualizations



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Caption: Workflow for the two-step melt polycondensation synthesis of PBES.



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Caption: Chemical reaction pathway for PBES synthesis.

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